Proper Disposal Procedures for SL910102

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Compound of Interest

Compound Name:	*SL910102*
Cat. No.:	*B15569676*

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This guide provides essential safety and logistical information for the proper disposal of **SL910102**, a nonpeptide angiotensin AT1 receptor antagonist. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical Identification:

- Product Name: **SL910102**
- CAS Number: 144756-71-8
- Chemical Name: 6-butyl-2-(2-butyl-1-((2'-(1H-tetrazol-5-yl)-[1,1'-biphenyl]-4-yl)methyl)-1H-imidazol-5-yl)-5-methylpyrimidin-4(3H)-one

I. Personal Protective Equipment (PPE) and Safety Precautions

Before handling **SL910102**, it is imperative to be equipped with the appropriate personal protective equipment to minimize exposure and ensure personal safety.

Required PPE:

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Equipment	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile rubber)
Eye Protection	Safety glasses with side shields or chemical safety goggles
Lab Coat	Standard laboratory coat
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

General Safety Precautions:

- Avoid direct contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

II. Disposal Procedures

The disposal of **SL910102** must be carried out in accordance with local, state, and federal regulations. As a nonpeptide angiotensin AT1 receptor antagonist, it should be treated as a chemical waste product.

Step-by-Step Disposal Protocol:

- Waste Collection:
  - Collect waste **SL910102** and any contaminated disposable materials (e.g., pipette tips, weighing paper) in a designated, clearly labeled, and sealed hazardous waste container.
  - The container must be compatible with the chemical and properly labeled with the words "Hazardous Waste" and the full chemical name.

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- Waste Storage:
  - Store the hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
  - Storage areas should be cool and dry.
- Contact Environmental Health and Safety (EHS):
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
  - Do not attempt to dispose of **SL910102** down the drain or in the regular trash.

III. Spill and Leak Procedures

In the event of a spill, immediate action is necessary to contain the material and prevent exposure.

- Evacuate and Ventilate:
  - Evacuate the immediate area of the spill.
  - Ensure the area is well-ventilated.
- Contain the Spill:
  - For solid spills, carefully sweep or scoop the material into a designated hazardous waste container, avoiding dust generation.
  - For liquid spills, absorb the material with an inert absorbent material (e.g., vermiculite, dry sand) and place it in the hazardous waste container.
- Decontaminate the Area:
  - Clean the spill area with a suitable decontaminating agent, as recommended by your institution's safety protocols.

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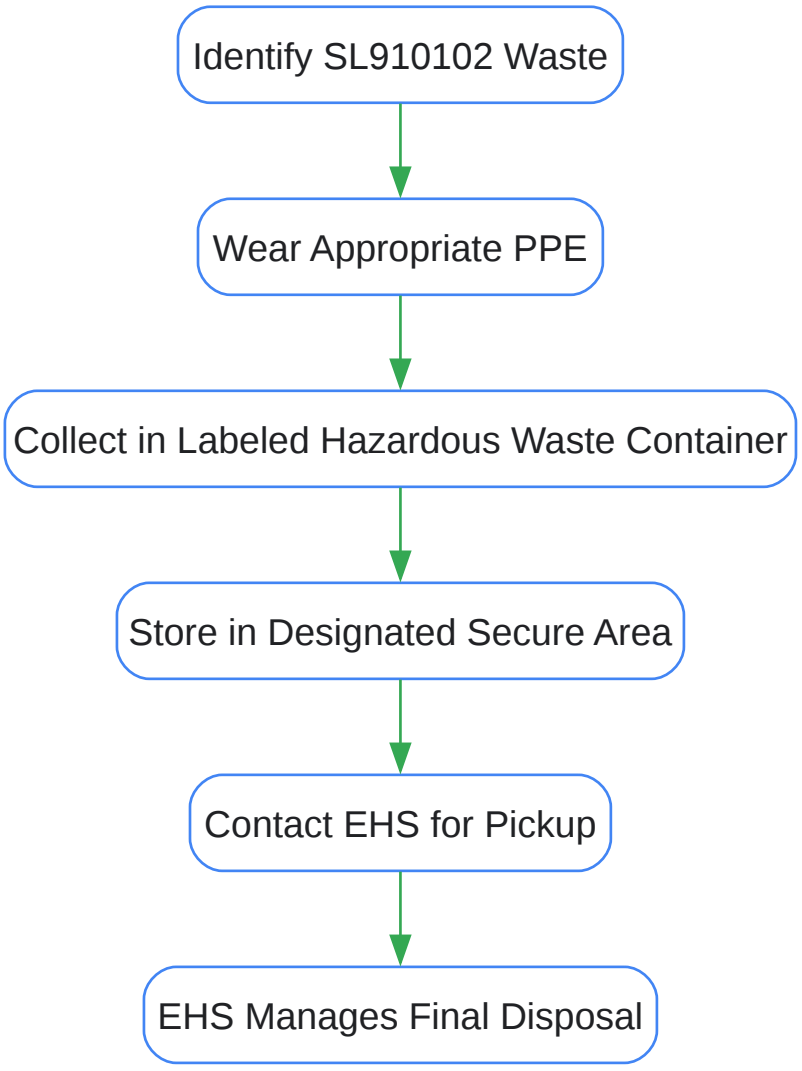
- Collect all cleanup materials in the hazardous waste container.

- Report the Spill:
  - Report the spill to your supervisor and the EHS office.

IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **SL910102**.



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Caption: Workflow for the proper disposal of **SL910102**.

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